

An In-depth Technical Guide to the Orevactaene Biosynthetic Pathway in Fungi

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Compound of Interest

Compound Name: *Orevactaene*

Cat. No.: *B179784*

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Abstract

Orevactaene, also known as Epipyrone A, is a glycosylated polyketide produced by the fungus *Epicoccum nigrum*. This compound has garnered interest due to its broad-spectrum antifungal activity.[1][2] This technical guide provides a comprehensive overview of the **orevactaene** biosynthetic pathway, detailing the genetic basis, enzymatic machinery, and available quantitative data. It further outlines key experimental protocols for studying this pathway and explores potential regulatory mechanisms, offering a valuable resource for researchers in natural product biosynthesis and drug development.

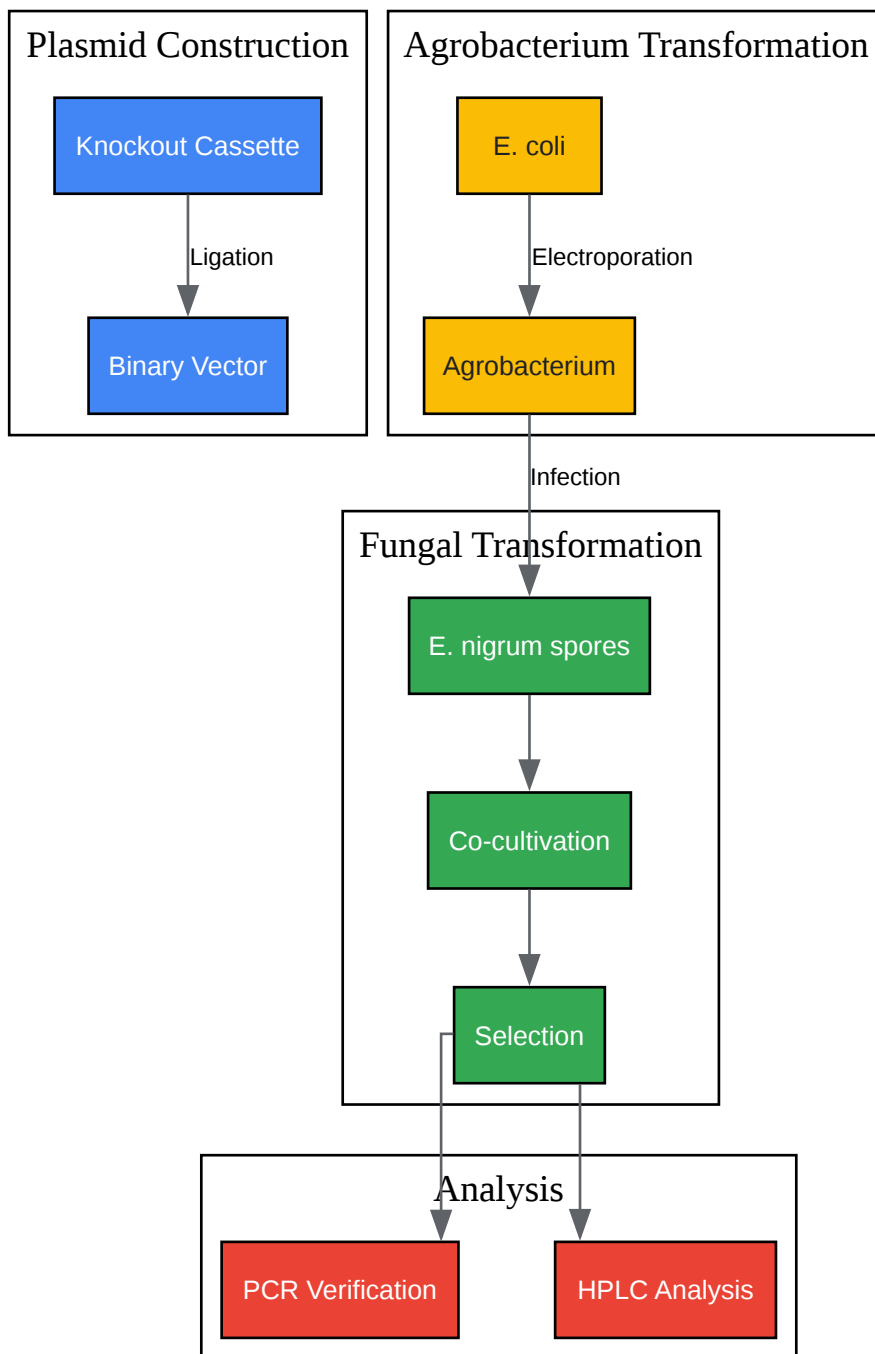
The Orevactaene Biosynthetic Gene Cluster (epn)

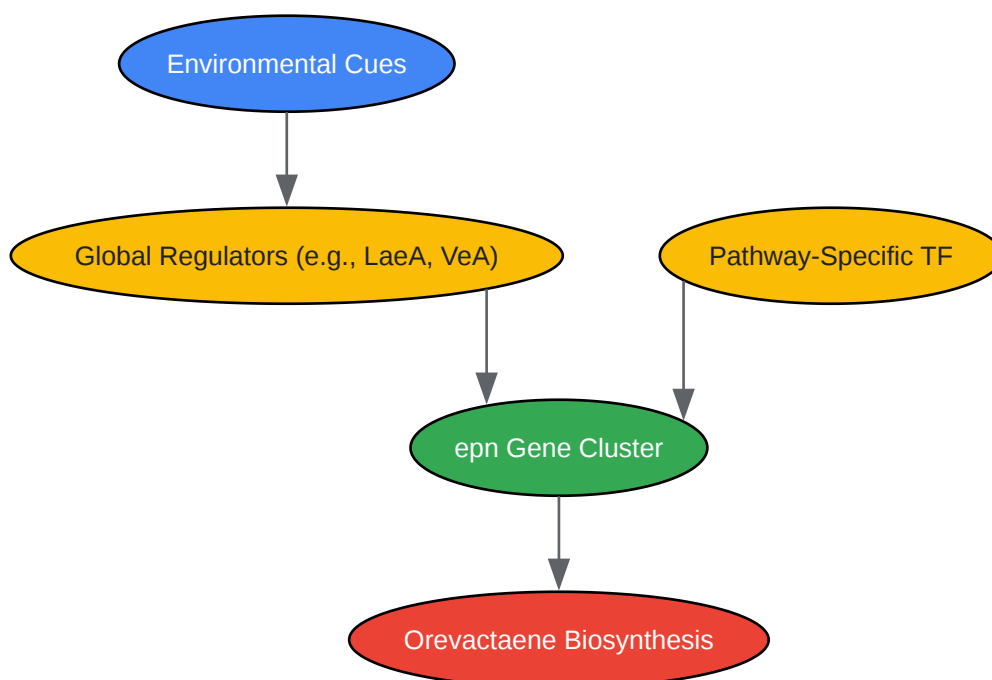
The biosynthesis of **orevactaene** is orchestrated by a dedicated biosynthetic gene cluster (BGC), designated as the *epn* cluster, within the genome of *Epicoccum nigrum*. [3][4] This cluster comprises four key genes, *epnA*, *epnB*, *epnC*, and *epnD*, each encoding a specific enzyme responsible for a step in the assembly of the final molecule. [3][4] Gene inactivation studies have confirmed that *epnA*, *epnB*, and *epnC* are essential for **orevactaene** production. [3] Evidence also suggests that *epnA* and *epnB* may be transcribed as a bicistronic mRNA. [3]

Gene	Encoded Enzyme	Putative Function in Orevactaene Biosynthesis
epnA	Highly-Reducing Polyketide Synthase (HR-PKS)	Synthesizes the polyketide backbone of orevactaene.
epnB	Glycosyltransferase	Attaches a galactose sugar moiety to the polyketide core.
epnC	Cytochrome P450 Monooxygenase	Catalyzes oxidation steps in the modification of the polyketide intermediate.
epnD	Transporter	Potentially involved in the secretion of orevactaene out of the fungal cell.

The Orevactaene Biosynthetic Pathway

The biosynthesis of **orevactaene** is a multi-step process initiated by the highly-reducing polyketide synthase (HR-PKS) encoded by epnA. This enzyme iteratively condenses acetyl-CoA and malonyl-CoA units to assemble the polyketide backbone. Following the creation of the core structure, the glycosyltransferase EpnB, a membrane-bound enzyme, attaches a galactose molecule to the pyrone ring of the polyketide intermediate.[3] Subsequent modifications, including oxidation, are catalyzed by the cytochrome P450 monooxygenase, EpnC. Finally, the transporter encoded by epnD is presumed to facilitate the export of the mature **orevactaene** molecule.





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